

# Personal protective equipment for handling ZD 7155(hydrochloride)

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## Compound of Interest

Compound Name: ZD 7155(hydrochloride)

Cat. No.: B1682414

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## Essential Safety and Handling of ZD 7155 (hydrochloride)

For researchers, scientists, and drug development professionals, the following provides immediate safety and logistical information for handling ZD 7155 (hydrochloride). This guidance is compiled from general laboratory safety principles and data from analogous compounds, as a specific Safety Data Sheet (SDS) for ZD 7155 (hydrochloride) is not publicly available. ZD 7155 is a potent and selective AT1 receptor antagonist.

## Hazard Identification and Personal Protective Equipment

While specific GHS classifications for ZD 7155 (hydrochloride) are not available, it is prudent to handle it as a potentially hazardous compound. The primary routes of exposure in a laboratory setting are inhalation of powder and skin or eye contact.

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specification
Eye/Face Protection	Safety Glasses with side shields or Goggles	Must comply with ANSI Z87.1 standards.
Skin Protection	Laboratory Coat	Standard, full-sleeved lab coat.
Gloves	Nitrile or latex gloves. Check for tears before use.	
Respiratory Protection	Not generally required for small quantities	Use a NIOSH-approved respirator if handling large quantities or if dust is generated.

## Safe Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the compound and ensure the safety of laboratory personnel.

Operational Plan:

- **Preparation:** Before handling, ensure the work area (e.g., a chemical fume hood or a designated benchtop) is clean and uncluttered. Have all necessary equipment, including PPE, readily available.
- **Weighing and Aliquoting:** Handle the solid compound in a well-ventilated area. To minimize dust formation, avoid pouring the powder. Use a spatula to transfer the material.
- **Solution Preparation:** When dissolving the compound, add the solvent slowly to the solid to prevent splashing.
- **Spill Management:** In case of a small spill, gently sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. For liquid spills, absorb with an inert material and place in a sealed container.
- **Hygiene:** Always wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

## Storage Conditions:

Parameter	Recommendation
Temperature	Store at -20°C for long-term storage.
Atmosphere	Keep in a tightly sealed container, protected from moisture.
Light	Protect from light.

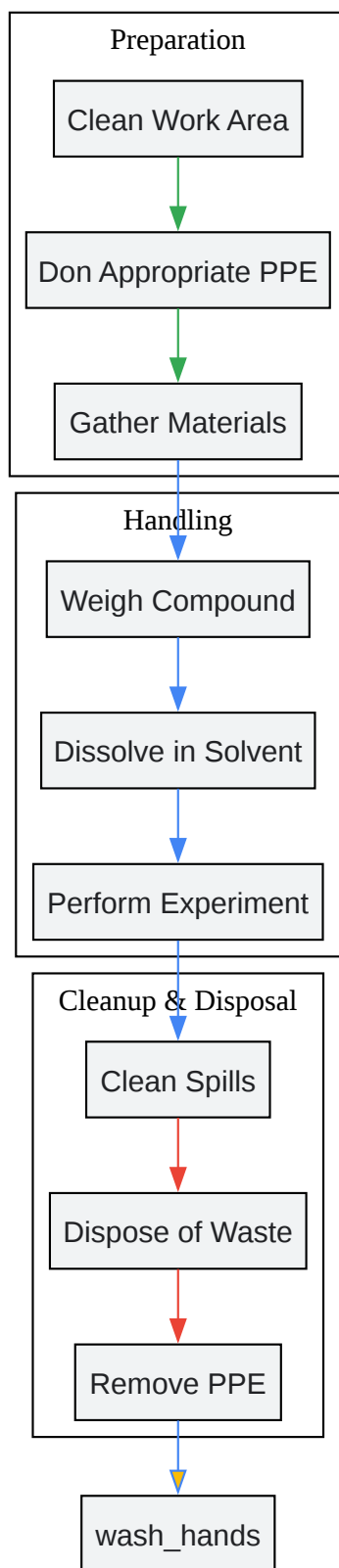
## Disposal Plan

Dispose of ZD 7155 (hydrochloride) and any contaminated materials in accordance with local, state, and federal regulations.

- **Waste Collection:** Collect waste material, including unused compound and contaminated disposables (e.g., gloves, weighing paper), in a clearly labeled, sealed container.
- **Waste Segregation:** Do not mix with other chemical waste unless instructed to do so by your institution's environmental health and safety (EHS) office.
- **Disposal Request:** Contact your institution's EHS office to arrange for proper disposal. Do not pour down the drain or discard in regular trash.

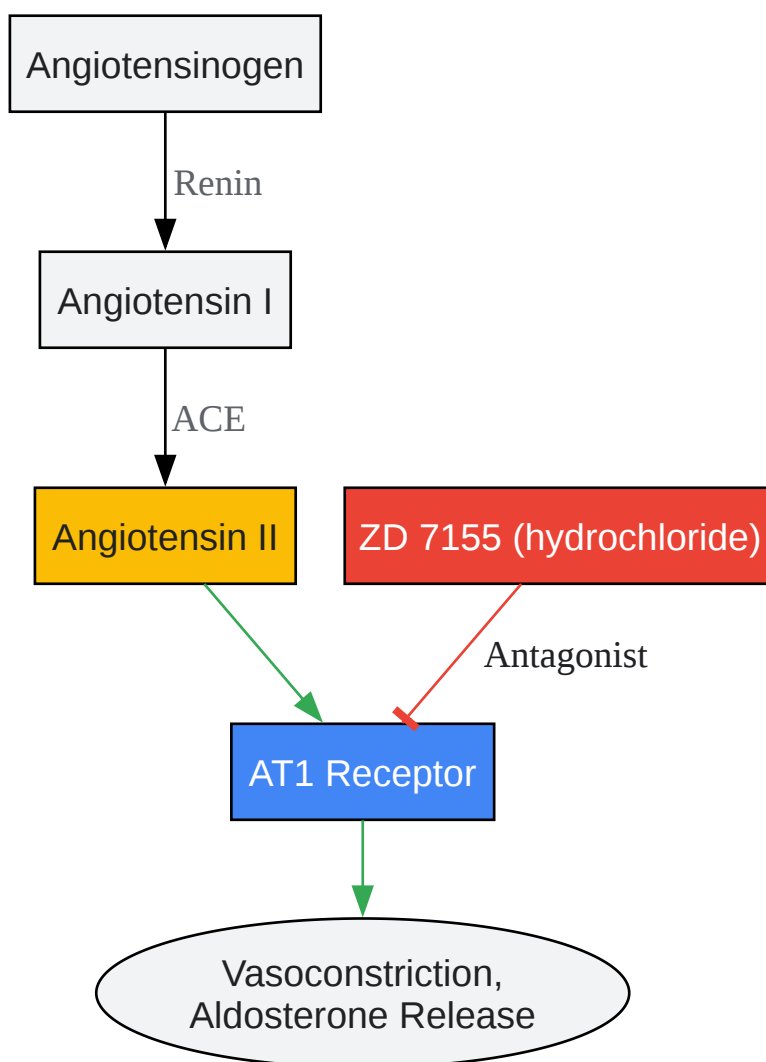
## Visualized Experimental Workflow and Signaling Pathway

To further aid in the safe and effective use of ZD 7155 (hydrochloride), the following diagrams illustrate a typical handling workflow and the biological pathway in which the compound is active.



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Caption: Workflow for Safe Handling of ZD 7155 (hydrochloride).



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Caption: Simplified Renin-Angiotensin System (RAS) Pathway showing the point of action for ZD 7155.

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